

Application Note: Neuropeptide S-Induced Calcium Mobilization in a Recombinant Cell Line

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Neuropeptide S(Mouse) TFA

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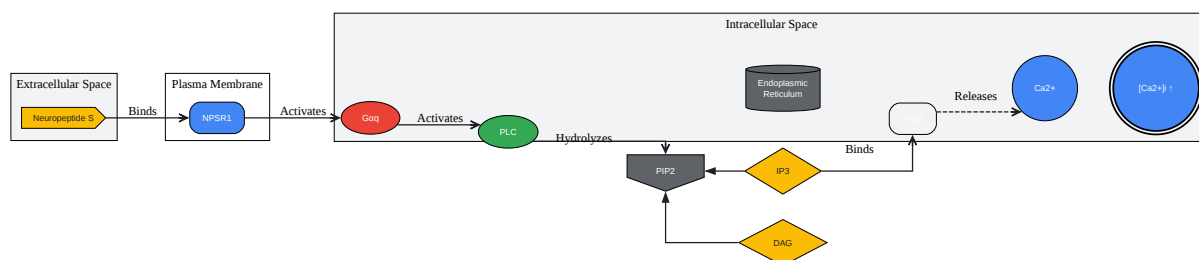
Introduction

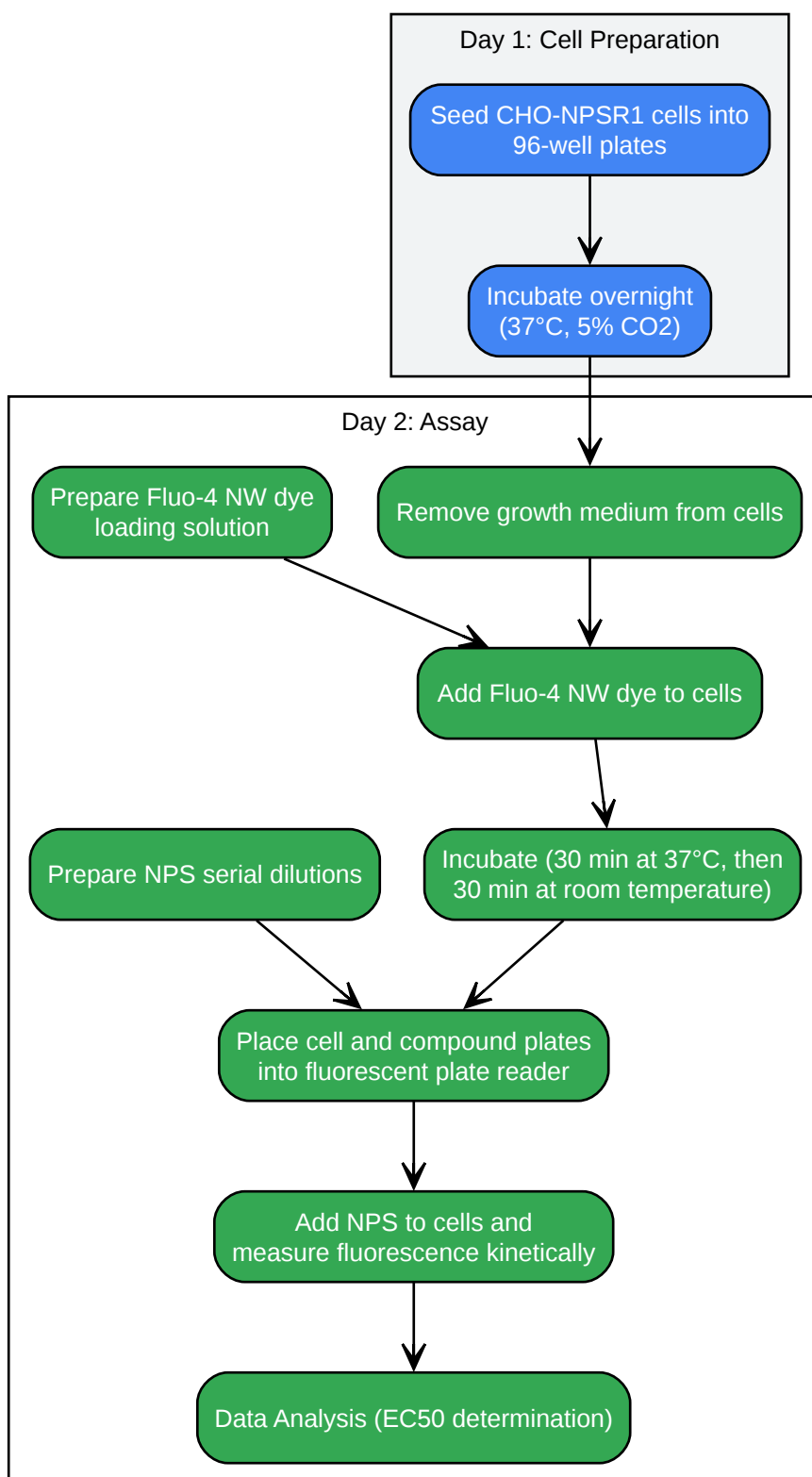
Neuropeptide S (NPS) is a 20-amino acid peptide that acts as an endogenous ligand for the Neuropeptide S receptor (NPSR1), a G-protein coupled receptor (GPCR).[1][2][3] The NPS/NPSR1 system is involved in a variety of physiological processes, including the regulation of anxiety, arousal, and memory.[2][4] Upon activation by NPS, the NPSR1 couples to both G α_q and G α_s signaling pathways.[1][3][5][6] The G α_q pathway activation leads to the stimulation of phospholipase C (PLC), which in turn generates inositol triphosphate (IP3) and diacylglycerol (DAG). IP3 binds to its receptors on the endoplasmic reticulum, triggering the release of stored intracellular calcium (Ca²⁺), a process that can be monitored using calcium-sensitive fluorescent dyes.[7][8][9] This application note provides a detailed protocol for measuring NPS-induced calcium mobilization in Chinese Hamster Ovary (CHO-K1) cells stably expressing human NPSR1, using a fluorescent plate reader-based assay.

Signaling Pathway of Neuropeptide S Receptor

Activation of the NPSR1 by NPS initiates a signaling cascade that results in an increase in intracellular calcium levels. The receptor couples to G α_q , which activates Phospholipase C

(PLC). PLC then hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP₂) into inositol 1,4,5-trisphosphate (IP₃) and diacylglycerol (DAG). IP₃ diffuses through the cytoplasm and binds to IP₃ receptors on the endoplasmic reticulum (ER), causing the release of stored calcium into the cytosol.[7][8] Additionally, NPSR1 can couple to G α s, leading to the activation of adenylyl cyclase and an increase in cyclic AMP (cAMP).[1][5][6]





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References

- 1. [mdpi.com](https://www.mdpi.com) [[mdpi.com](https://www.mdpi.com)]
- 2. Role of the Neuropeptide S System in Emotionality, Stress Responsiveness and Addiction-Like Behaviours in Rodents: Relevance to Stress-Related Disorders - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/31111111/)]
- 3. Pathophysiological and therapeutic implications of neuropeptide S system in neurological disorders - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/31111111/)]
- 4. Neuropeptide S receptor: understanding the molecular bases of ligand binding and receptor activation — Università degli studi di Ferrara [[giuri.unife.it](https://www.giuri.unife.it/)]
- 5. Human Neuropeptide S Receptor Is Activated via a Gαq Protein-biased Signaling Cascade by a Human Neuropeptide S Analog Lacking the C-terminal 10 Residues - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/31111111/)]
- 6. Neuropeptide S (NPS) and its receptor (NPSR1) in chickens: cloning, tissue expression, and functional analysis - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/31111111/)]
- 7. Neuronal expression of the human neuropeptide S receptor NPSR1 identifies NPS-induced calcium signaling pathways - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/31111111/)]
- 8. [mdpi.com](https://www.mdpi.com) [[mdpi.com](https://www.mdpi.com)]
- 9. Ca²⁺ Mobilization Assay - Creative Bioarray [[dda.creative-bioarray.com](https://www.creative-bioarray.com/)]
- To cite this document: BenchChem. [Application Note: Neuropeptide S-Induced Calcium Mobilization in a Recombinant Cell Line]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15607177/docs#application-note-neuropeptide-s-induced-calcium-mobilization-in-a-recombinant-cell-line>]

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